



PF-4455242 hydrochloride stability and storage conditions

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Compound of Interest

Compound Name: PF-4455242 hydrochloride

Cat. No.: B610034 Get Quote

Technical Support Center: PF-4455242 Hydrochloride

This technical support center provides essential information for researchers, scientists, and drug development professionals on the stability and storage of **PF-4455242 hydrochloride**. The following troubleshooting guides and FAQs address common issues to ensure the integrity of your experiments.

Frequently Asked Questions (FAQs)

Q1: How should I store **PF-4455242 hydrochloride** upon receipt?

A: Upon receipt, **PF-4455242 hydrochloride** solid powder should be stored under dry, dark conditions. For short-term storage (days to weeks), 0 - 4°C is recommended. For long-term storage (months to years), the compound should be stored at -20°C.[1]

Q2: What is the recommended solvent for preparing stock solutions of **PF-4455242 hydrochloride**?

A: **PF-4455242 hydrochloride** is soluble in DMSO, which is the recommended solvent for preparing stock solutions.[1]

Q3: How should I store the stock solutions of PF-4455242 hydrochloride?



A: Stock solutions in DMSO can be stored at 0 - 4°C for short-term use (days to weeks) or at -20°C for long-term storage (months).[1] To minimize freeze-thaw cycles, it is advisable to aliquot the stock solution into smaller volumes for individual experiments.

Q4: Is **PF-4455242 hydrochloride** sensitive to light?

A: While specific photostability studies for **PF-4455242 hydrochloride** are not readily available, the presence of a sulfonamide functional group suggests potential sensitivity to light. Sulfonamides can undergo photodegradation.[2][3] Therefore, it is recommended to store both the solid compound and its solutions in the dark, for example, by using amber vials or by wrapping containers in aluminum foil.

Q5: What is the expected shelf life of **PF-4455242 hydrochloride**?

A: If stored properly under the recommended conditions, **PF-4455242 hydrochloride** has a shelf life of over two years.[1][4]

Q6: My experimental results are inconsistent. Could this be related to the stability of **PF-4455242 hydrochloride**?

A: Inconsistent results can indeed be a consequence of compound degradation.[5] Factors such as improper storage, repeated freeze-thaw cycles of stock solutions, exposure to light, or use of non-recommended solvents can lead to the degradation of the compound and affect its biological activity. Refer to the troubleshooting guide below for a systematic approach to investigating this issue.

Data Presentation: Storage Conditions Summary

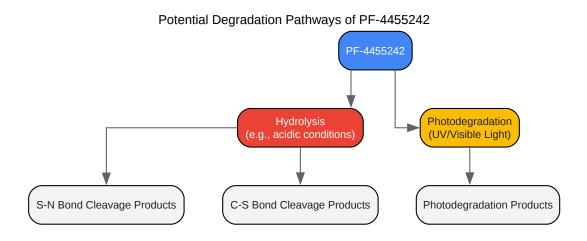


Form	Storage Duration	Temperature	Conditions
Solid Powder	Short-term (days to weeks)	0 - 4°C	Dry, dark
Long-term (months to years)	-20°C	Dry, dark	
DMSO Stock Solution	Short-term (days to weeks)	0 - 4°C	-
Long-term (months)	-20°C	Aliquoted to avoid freeze-thaw cycles	

Potential Degradation Pathways

Based on the chemical structure of PF-4455242, which contains a sulfonamide group, two potential degradation pathways are hydrolysis and photodegradation.





Hypothetical Hydrolytic Degradation of PF-4455242 PF-4455242 S-N Bond Cleavage C-S Bond Cleavage

Sulfonic Acid Derivative + Pyrrolidine

Amine Derivative + SO₂



Inconsistent/Low Activity Verify Storage Conditions (Solid & Stock Solution) Review Solution Handling (Freeze-thaw, Light Exposure) Prepare Fresh Stock Solution Re-evaluate Activity

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Problem Resolved

References



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